

Emulphor: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025



Emulphor, a trade name for a series of nonionic surfactants, plays a critical role in various scientific and industrial applications, particularly in the realm of drug development as solubilizing agents and emulsifiers. This guide provides an in-depth look at the core technical aspects of the most common substances referred to as **Emulphor**, focusing on their chemical identities, physicochemical properties, and practical applications in experimental settings. Due to the historical use of the trade name, "**Emulphor**" can refer to different chemical entities, primarily polyethoxylated castor oil and polyoxyethylene oleyl ethers. This guide will focus on two prominent examples: **Emulphor** EL, now more commonly known as Kolliphor EL, and **Emulphor** ON-870.

Chemical Identity and Physicochemical Properties

The ambiguity of the trade name "**Emulphor**" necessitates a clear distinction between its common variants. The following tables summarize the key identifiers and physicochemical properties of **Emulphor** EL (PEG-35 Castor Oil) and **Emulphor** ON-870 (PEG-10 Oleyl Ether).

Table 1: Chemical Identification of Common Emulphor Variants

Trade Name Synonym(s)	Chemical Name	CAS Number
Emulphor EL, Kolliphor EL, Cremophor EL	PEG-35 Castor Oil	61791-12-6
Emulphor ON-870	PEG-10 Oleyl Ether	9004-98-2



Table 2: Physicochemical Properties of **Emulphor** EL (Kolliphor EL)

Property	Value
Average Molecular Weight	~2500 g/mol
Saponification Value	65-70 mg KOH/g
Hydroxyl Value	65-78 mg KOH/g
Critical Micelle Concentration (CMC)	0.02% w/w
Form	Yellowish-white to white paste or liquid
Solubility	Soluble in water, ethanol, and propan-2-ol

Table 3: Physicochemical Properties of **Emulphor** ON-870

Property	Value
Molecular Weight	Variable (Polymer)
Composition	Polyoxyethylene (10) oleyl ether
Form	Liquid or semi-solid
Use	Emulsifier

Experimental Protocol: Solubilization of Paclitaxel using Kolliphor EL

Kolliphor EL is widely utilized for the solubilization of poorly water-soluble drugs, a critical step in the formulation of parenteral dosage forms. One of the most notable examples is the formulation of the anticancer drug paclitaxel.

Objective: To prepare a clear, aqueous formulation of paclitaxel using Kolliphor EL as a solubilizing agent.

Materials:



- Paclitaxel powder
- Kolliphor EL (PEG-35 Castor Oil)
- Dehydrated ethanol
- Sterile water for injection
- Sterile vials
- Magnetic stirrer and stir bar
- Sterile filters (0.22 μm)

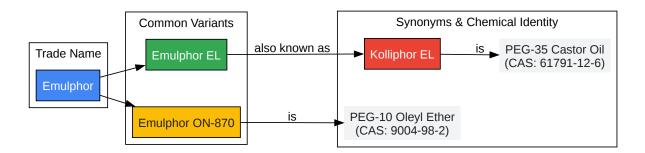
Methodology:

- Preparation of the Vehicle: A 1:1 (v/v) mixture of Kolliphor EL and dehydrated ethanol is prepared. For example, to prepare 10 mL of the vehicle, mix 5 mL of Kolliphor EL with 5 mL of dehydrated ethanol.
- Dissolution of Paclitaxel: The desired amount of paclitaxel powder is slowly added to the Kolliphor EL/ethanol mixture while stirring continuously with a magnetic stirrer. Continue stirring until the paclitaxel is completely dissolved. The concentration of paclitaxel in this mixture is typically around 6 mg/mL.
- Aqueous Dilution: The resulting clear, viscous solution of paclitaxel in the Kolliphor
 EL/ethanol mixture is then slowly diluted with sterile water for injection to the final desired
 concentration. This dilution should be done under gentle agitation to avoid precipitation of the
 drug.
- Sterile Filtration: The final formulation is passed through a 0.22 μm sterile filter to ensure sterility.
- Storage: The sterile-filtered solution is then aseptically filled into sterile vials and stored under appropriate conditions, protected from light.

Visualizing Relationships and Workflows



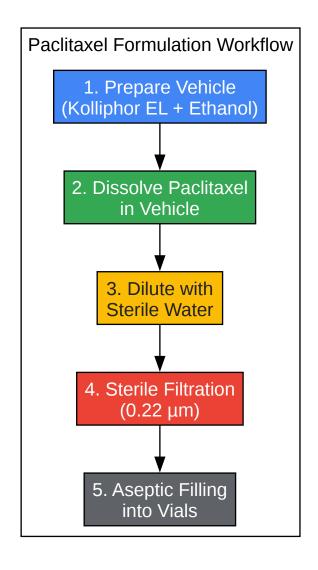
To further clarify the relationships between the different **Emulphor** variants and to illustrate a typical experimental workflow, the following diagrams are provided.



Click to download full resolution via product page

Caption: Logical relationship of **Emulphor** and its common variants.





Click to download full resolution via product page

Caption: Experimental workflow for paclitaxel formulation.

 To cite this document: BenchChem. [Emulphor: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1232225#emulphor-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com